

Proper Disposal Procedures for SM-122

(Azorubine/Carmoisine)

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Compound of Interest

Compound Name: **SM-122**

Cat. No.: **B543384**

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This guide provides essential safety, handling, and disposal information for **SM-122**, identified as the red azo dye Azorubine, also known as Carmoisine (CAS Number: 3567-69-9). The content is tailored for researchers, scientists, and drug development professionals to ensure safe laboratory practices and regulatory compliance.

Immediate Safety and Handling

Before working with **SM-122**, it is crucial to understand its potential hazards and to use appropriate personal protective equipment (PPE).

Key Hazards:

- Skin Irritation: Direct contact can cause skin irritation.[1][2][3]
- Eye Irritation: Can cause serious eye irritation.[1][2][3]
- Respiratory Irritation: Inhalation of dust may lead to respiratory irritation.[1][3]

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields.[1]
- Hand Protection: Use chemical-resistant gloves, such as nitrile or Viton™, and inspect them before each use.[1][4]

- Body Protection: A laboratory coat or other protective clothing is necessary to prevent skin contact.[\[1\]](#)
- Respiratory Protection: If engineering controls are insufficient to control dust, a suitable respirator should be worn.[\[1\]](#)

Step-by-Step Disposal Protocol for **SM-122**

Proper disposal of **SM-122** is mandatory to prevent harm to personnel and the environment. All procedures must comply with local, state, and federal regulations.

- Waste Segregation and Collection: Collect all **SM-122** waste, including unused product and contaminated items (e.g., weighing boats, gloves, and spill cleanup materials), in a designated and clearly labeled hazardous waste container.[\[1\]](#) Ensure the container is kept tightly closed.
- Preparation for Incineration: The recommended method for disposal is to dissolve or mix the **SM-122** waste with a combustible solvent.[\[1\]](#) This prepares the material for effective destruction.
- Final Disposal: The solvent mixture must be burned in a licensed chemical incinerator that is equipped with an afterburner and a scrubber to neutralize hazardous emissions.[\[1\]](#)
- Prohibited Disposal Methods: Under no circumstances should **SM-122** be disposed of down the sink or in regular solid waste.[\[1\]](#)
- Consultation: Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for the collection of chemical waste.

Quantitative Data

The following table summarizes acute toxicity information for **SM-122**.

SM-122 (Azorubine/Carmoisine) Acute Toxicity

Oral LD50 (Rat)	>10,000 mg/kg[4][5]
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Dermal LD50	>2,000 mg/kg[4]
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LD50 (Lethal Dose, 50%) is the single dose of a substance that causes the death of 50% of an animal population from exposure to the substance by any route other than inhalation.

Experimental Protocols

While the provided safety documents do not detail specific experimental protocols, a key type of experiment for a substance like **SM-122** is an Ames test for mutagenicity.

Methodology Overview: Bacterial Reverse Mutation Test (Ames Test - OECD 471)

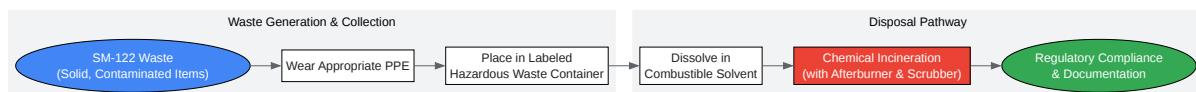
- Objective: To assess the potential of a substance to induce gene mutations in bacteria.
- Principle: Strains of *Salmonella typhimurium* and *Escherichia coli* that are unable to synthesize a specific amino acid (e.g., histidine) are exposed to the test substance. If the substance is a mutagen, it will cause a reverse mutation, allowing the bacteria to grow on an amino acid-deficient medium.
- Procedure:
 - The test substance is mixed with the bacterial tester strains in the presence and absence of a metabolic activation system (S9 mix from rat liver) to simulate mammalian metabolism.
 - This mixture is plated on a minimal agar medium.
 - The plates are incubated for 48-72 hours.
 - The number of revertant colonies (colonies that have undergone reverse mutation) is counted.

- Interpretation: A substance is considered mutagenic if it causes a reproducible, dose-related increase in the number of revertant colonies compared to the solvent control. For Azorubine, the Ames test result is reported as negative.[6]

Mandatory Visualizations

Logical Workflow for **SM-122** Disposal

The diagram below illustrates the procedural flow for the safe and compliant disposal of **SM-122** waste from a laboratory.



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Caption: Procedural workflow for the disposal of **SM-122**.

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